

Commercial Suppliers of Troxerutin-d12: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Troxerutin-d12

Cat. No.: B15354207

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For scientists and professionals engaged in drug development and biomedical research, sourcing high-quality, isotopically labeled compounds is a critical step in ensuring the accuracy and reliability of experimental outcomes. **Troxerutin-d12**, a deuterated form of the flavonoid Troxerutin, serves as an essential internal standard in pharmacokinetic and metabolic studies. This technical guide provides an in-depth overview of commercial suppliers offering **Troxerutin-d12** for research purposes, alongside relevant technical data and analytical methodologies.

Supplier and Product Overview

A survey of the market reveals several reputable suppliers of **Troxerutin-d12**. The following table summarizes key quantitative data to facilitate a comparative analysis for procurement.

Supplier	Catalog Number	Purity	Available Pack Sizes	CAS Number (Unlabeled)	Molecular Formula	Molecular Weight (g/mol)
Santa Cruz Biotechnology	sc-475762 (from Genprice)	Data not readily available	1 mg	7085-55-4	C ₃₃ H ₃₀ D ₁₂ O ₁₉	754.75
LGC Standards	TRC-T893202-1MG, TRC-T893202-5MG	>85%	1 mg, 5 mg	7085-55-4	C ₃₃ D ₁₂ H ₃₀ O ₁₉	754.749
Pharmaffiliates	PA STI 085940	Data not readily available	Inquire for details	Not Available	C ₃₃ H ₃₀ D ₁₂ O ₁₉	754.75
CymitQuimica	TR-T893202	>85%	5 mg	7085-55-4	C ₃₃ D ₁₂ H ₃₀ O ₁₉	754.749
Alfa Chemistry	-	Data not readily available	Inquire for details	-	-	-
Simson Pharma Limited	T3100002	Data not readily available	Custom Synthesis	Not Available	C ₃₃ H ₃₀ D ₁₂ O ₁₉	754.75

It is important to note that for research purposes, suppliers consistently indicate that **Troloxerutin-d12** is "For Research Use Only. Not Intended for Diagnostic or Therapeutic Use." Researchers are advised to request a Certificate of Analysis (CoA) from the supplier for lot-specific data, including precise purity and characterization details.

Experimental Protocols: Quality Control and Analysis

While specific protocols for the application of **Troxerutin-d12** in biological assays are typically developed within individual research laboratories, a crucial aspect of utilizing this standard is verifying its identity and purity upon receipt. High-Performance Liquid Chromatography (HPLC) is a standard analytical method for this purpose.

Reverse-Phase HPLC (RP-HPLC) Method for Troxerutin Analysis

This protocol is adapted from established methods for the analysis of Troxerutin and can be applied for the quality control of **Troxerutin-d12**.^{[1][2]}

Objective: To determine the purity of a **Troxerutin-d12** sample.

Materials:

- **Troxerutin-d12** sample
- HPLC-grade acetonitrile
- HPLC-grade methanol
- Phosphate buffer (20 mM, pH 8)
- HPLC system with a UV detector
- C18 reverse-phase column

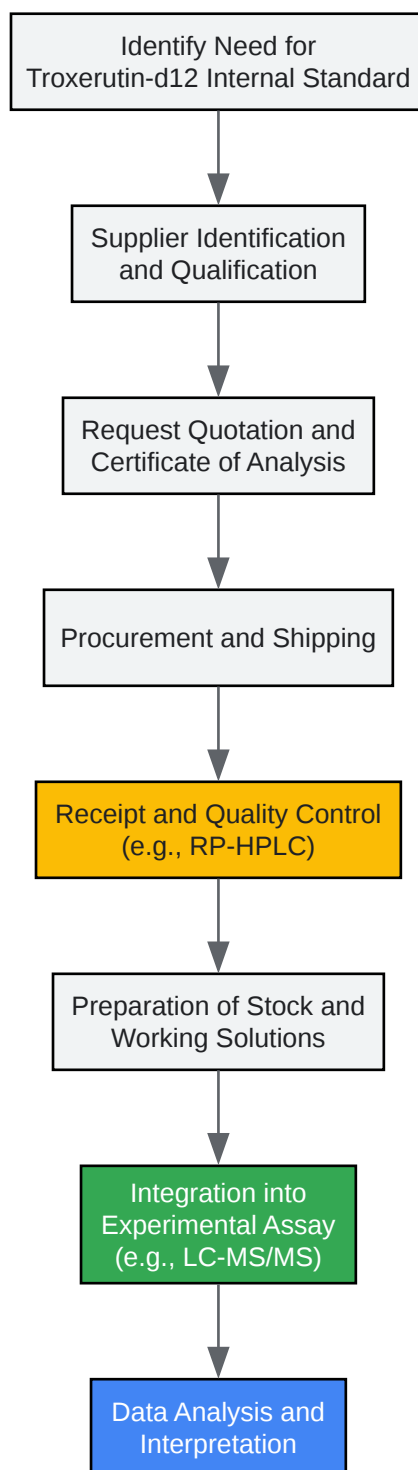
Methodology:

- **Mobile Phase Preparation:** Prepare the mobile phase by mixing the 20 mM phosphate buffer (pH 8), acetonitrile, and methanol in a ratio of 60:25:15 (v/v/v). Degas the mobile phase before use.
- **Standard Solution Preparation:** Prepare a stock solution of **Troxerutin-d12** in the mobile phase. From the stock solution, prepare a series of dilutions to create a calibration curve (e.g., 5-25 µg/mL).
- **Chromatographic Conditions:**

- Column: C18 reverse-phase column
- Mobile Phase: 20 mM Phosphate buffer (pH 8): Acetonitrile: Methanol (60:25:15)
- Flow Rate: 1 mL/min
- Detection Wavelength: 254 nm
- Injection Volume: 20 µL
- Analysis:
 - Inject the standard solutions to establish a calibration curve by plotting peak area against concentration.
 - Inject the **Troxerutin-d12** sample solution.
 - Determine the purity of the sample by comparing its peak area to the calibration curve.

Experimental and Procurement Workflow

The process of acquiring and utilizing **Troxerutin-d12** in a research setting can be visualized as a structured workflow. This involves identifying the need for the standard, selecting a suitable supplier, verifying the product upon receipt, and finally, its application in an experimental assay.

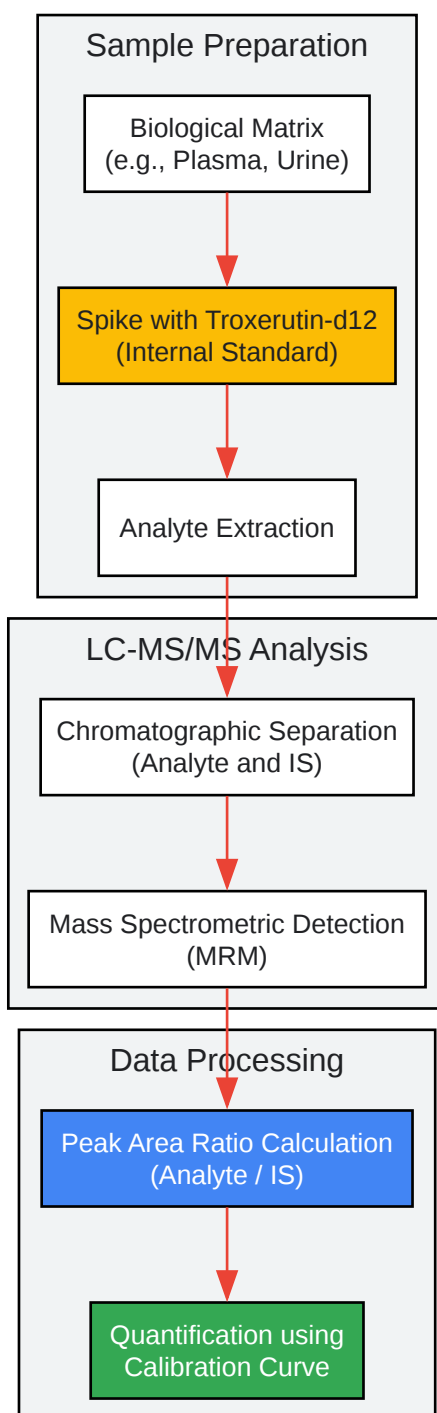


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Procurement and Experimental Workflow for **Troxerutin-d12**.

Signaling Pathway and Logical Relationships in Research Application

The primary application of **Troxerutin-d12** is as an internal standard in quantitative bioanalysis, most commonly employing Liquid Chromatography-Mass Spectrometry (LC-MS). The following diagram illustrates the logical relationship of its use in a typical pharmacokinetic study.



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Use of **Troxerutin-d12** as an Internal Standard in Bioanalysis.

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References

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- To cite this document: BenchChem. [Commercial Suppliers of Troxerutin-d12: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15354207#commercial-suppliers-of-troxerutin-d12-for-research]

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